

# (2-Chloroethyl)cyclohexane: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: (2-Chloroethyl)cyclohexane

Cat. No.: B1282800

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **(2-Chloroethyl)cyclohexane**. The following sections detail the chemical and physical properties, hazard identification, handling and storage procedures, and toxicological information, with a focus on data presentation in tabular format, detailed experimental protocols for irritation studies, and visualization of relevant signaling pathways.

## Chemical and Physical Properties

**(2-Chloroethyl)cyclohexane** is a colorless liquid utilized in various chemical syntheses.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
Chemical Formula	C <sub>8</sub> H <sub>15</sub> Cl	[1][2][3]
Molecular Weight	146.66 g/mol	[1][2][3]
CAS Number	1073-61-6	[1][2]
Boiling Point	82-82.5 °C at 20 Torr	
Density	0.9724 g/cm <sup>3</sup>	
Flash Point	66.3 ± 6.2 °C (Predicted)	
Vapor Pressure	0.7 ± 0.4 mmHg at 25°C (Predicted)	
Refractive Index	1.451 (Predicted)	
Storage Temperature	2-8°C	[1][3]

## Hazard Identification and GHS Classification

**(2-Chloroethyl)cyclohexane** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its combustibility and irritant properties.[2][3]

Hazard Class	GHS Category	Hazard Statement
Flammable liquids	4	H227: Combustible liquid[2][3]
Skin corrosion/irritation	2	H315: Causes skin irritation[2][3]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[2][3]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[2][3]

Signal Word: Warning[2][3]

Hazard Pictograms:

GHS Pictograms for **(2-Chloroethyl)cyclohexane**.

## Safety, Handling, and Storage

Proper handling and storage of **(2-Chloroethyl)cyclohexane** are crucial to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an organic vapor cartridge if working in a poorly ventilated area or if vapor concentrations are expected to be high.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools and explosion-proof equipment.
- Ground and bond containers when transferring material.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[1]</sup>
- Recommended storage temperature is between 2-8°C.<sup>[1][3]</sup>
- Store away from incompatible materials such as strong oxidizing agents.

## Toxicological Information

While specific quantitative toxicity data (LD50, LC50) for **(2-Chloroethyl)cyclohexane** is not readily available, data for the related compound, cyclohexane, is provided below for context. Chloroalkanes, as a class, are noted to be stable, not readily degradable, and can bioaccumulate.<sup>[4]</sup> Short-chain chloroalkanes are considered very toxic to aquatic organisms and potentially carcinogenic to humans.<sup>[4]</sup>

Toxicity Data for Cyclohexane (for reference):

Route	Species	Value
Oral LD50	Rat	>5000 mg/kg <sup>[5]</sup> <sup>[6]</sup>
Dermal LD50	Rabbit	>2000 mg/kg <sup>[5]</sup> <sup>[6]</sup>
Inhalation LC50	Rat	>32880 mg/m <sup>3</sup> (4 h) <sup>[5]</sup> <sup>[6]</sup>

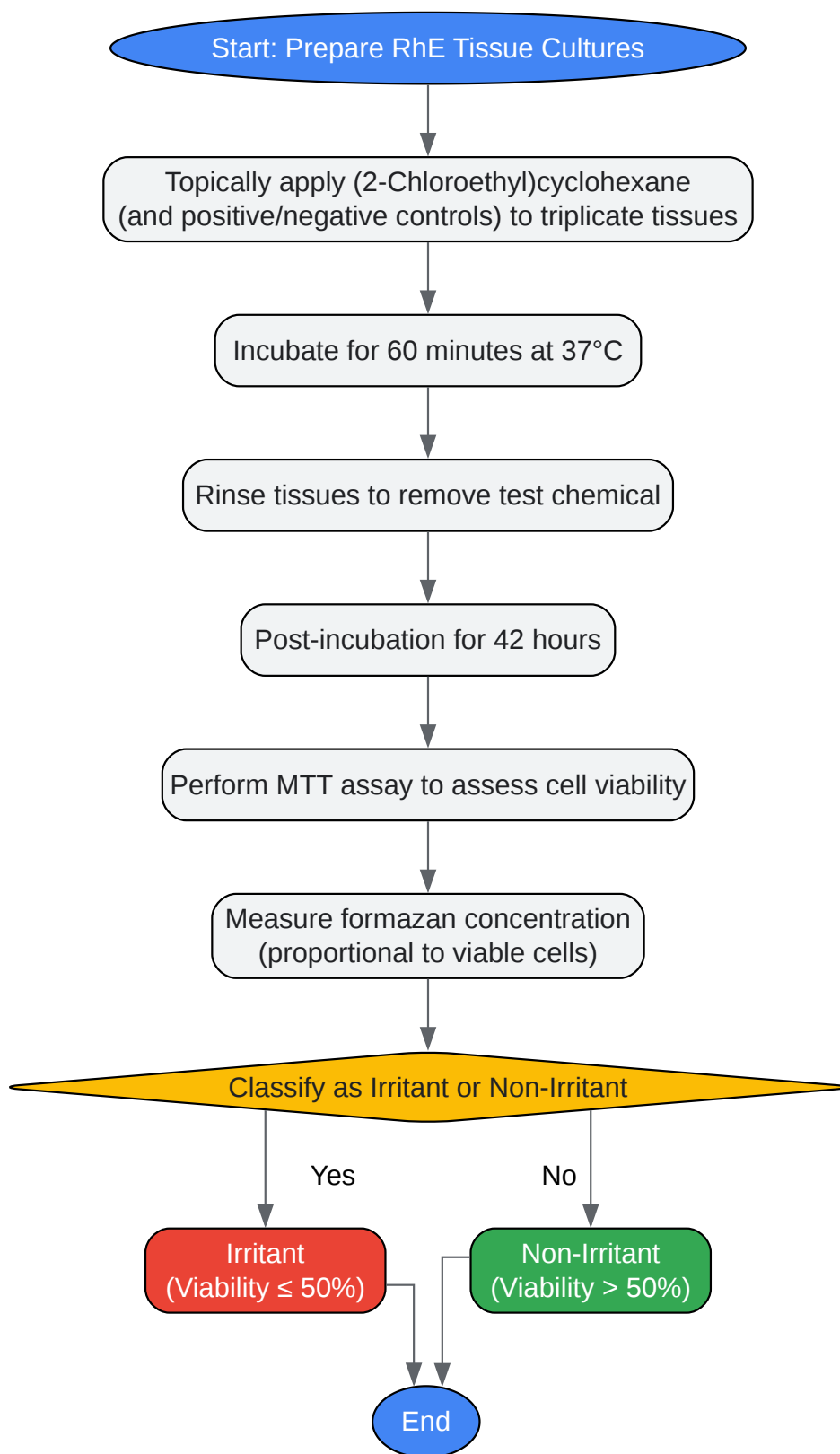
## Experimental Protocols for Irritation Assessment

The GHS classification of **(2-Chloroethyl)cyclohexane** indicates that it is a skin and eye irritant. The following are detailed methodologies for assessing these hazards, based on OECD guidelines.

### In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

This test method evaluates the potential of a chemical to cause skin irritation by measuring its cytotoxic effect on a reconstructed human epidermis model.

Experimental Workflow:



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Workflow for In Vitro Skin Irritation Test (OECD TG 439).

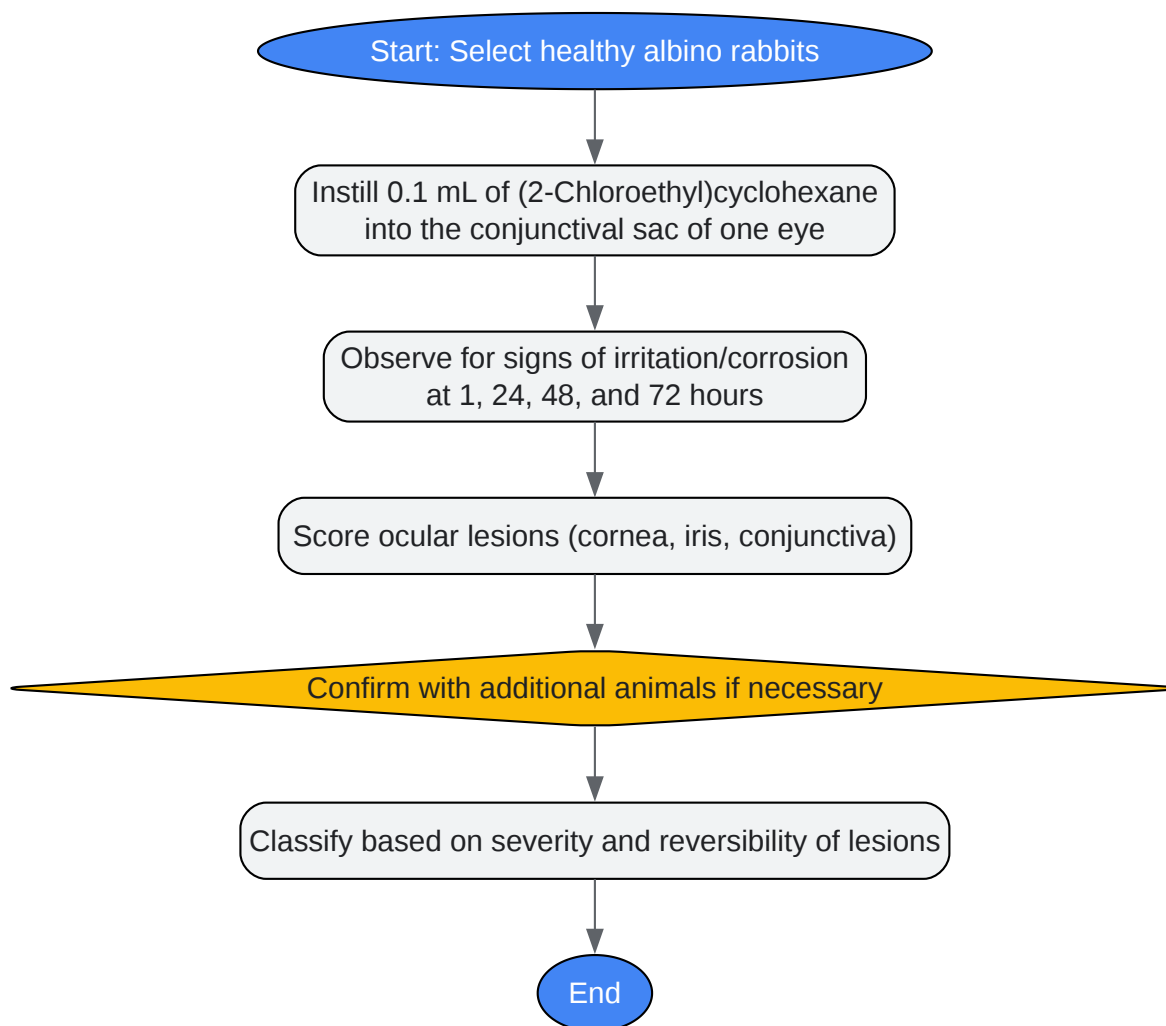
**Methodology:**

- **Tissue Preparation:** Reconstructed human epidermis (RhE) tissues are equilibrated in culture medium.
- **Chemical Application:** The test substance, a positive control (e.g., 5% SDS), and a negative control (e.g., PBS) are applied topically to the surface of the RhE tissues.
- **Exposure:** The tissues are incubated with the test substance for 60 minutes.
- **Rinsing:** The test substance is thoroughly rinsed from the tissue surface.
- **Post-incubation:** The tissues are incubated in fresh medium for 42 hours.
- **Viability Assessment:** Cell viability is determined using the MTT assay, where viable cells convert MTT to a colored formazan product.
- **Classification:** The substance is classified as a skin irritant if the tissue viability is reduced to  $\leq 50\%$  of the negative control.

## Acute Eye Irritation/Corrosion Test (OECD TG 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.

**Experimental Workflow:**



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#### Workflow for Acute Eye Irritation Test (OECD TG 405).

##### Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Substance Application:** A single dose (typically 0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation.
- Scoring: Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored according to a standardized system.
- Classification: The substance is classified based on the severity and reversibility of the observed ocular lesions.

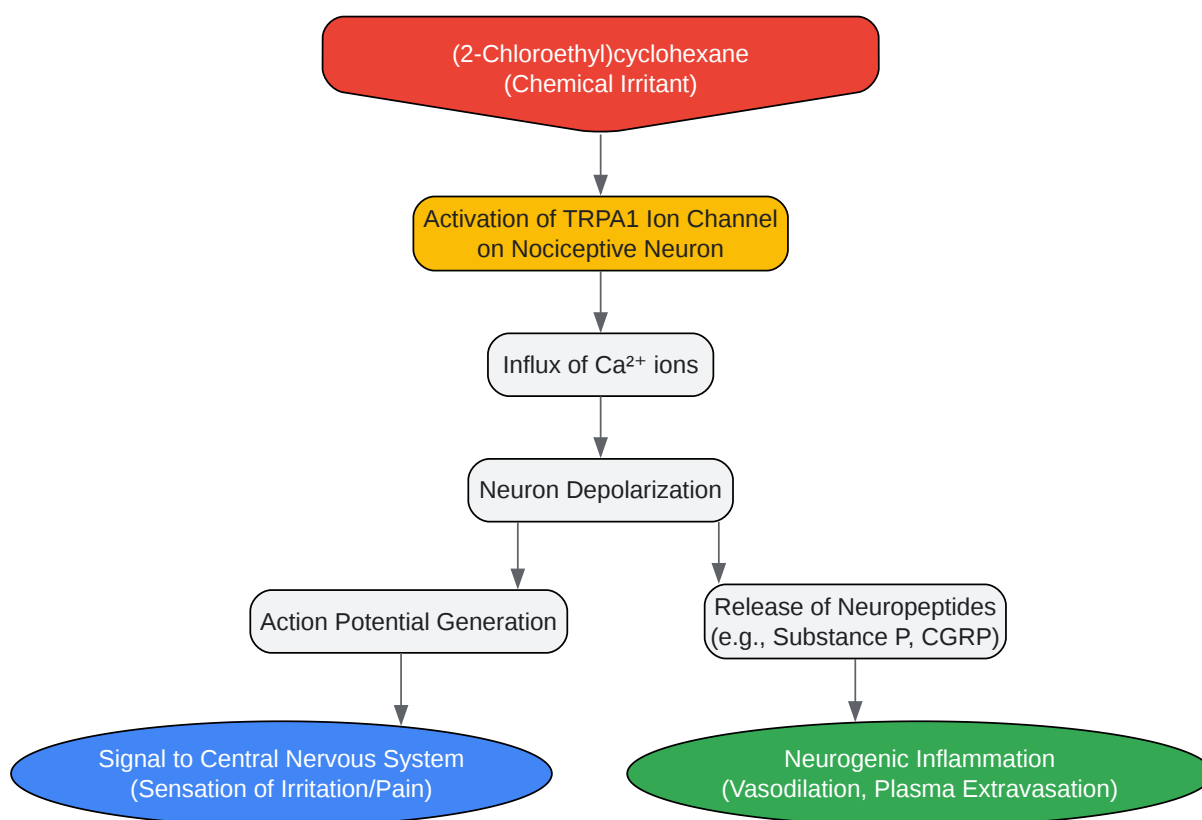
## Signaling Pathways in Chemical-Induced Irritation

The irritant effects of chemicals like **(2-Chloroethyl)cyclohexane** on the skin, eyes, and respiratory tract are often mediated by the activation of specific signaling pathways in sensory neurons and epithelial cells. Two key pathways involved are the TRPA1 and NF- $\kappa$ B signaling pathways.

### TRPA1 Signaling Pathway in Sensory Irritation

The Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel is a key sensor for a wide variety of chemical irritants.<sup>[7][8]</sup> Its activation in nociceptive (pain-sensing) neurons leads to the sensation of irritation and triggers inflammatory responses.<sup>[9][10]</sup>



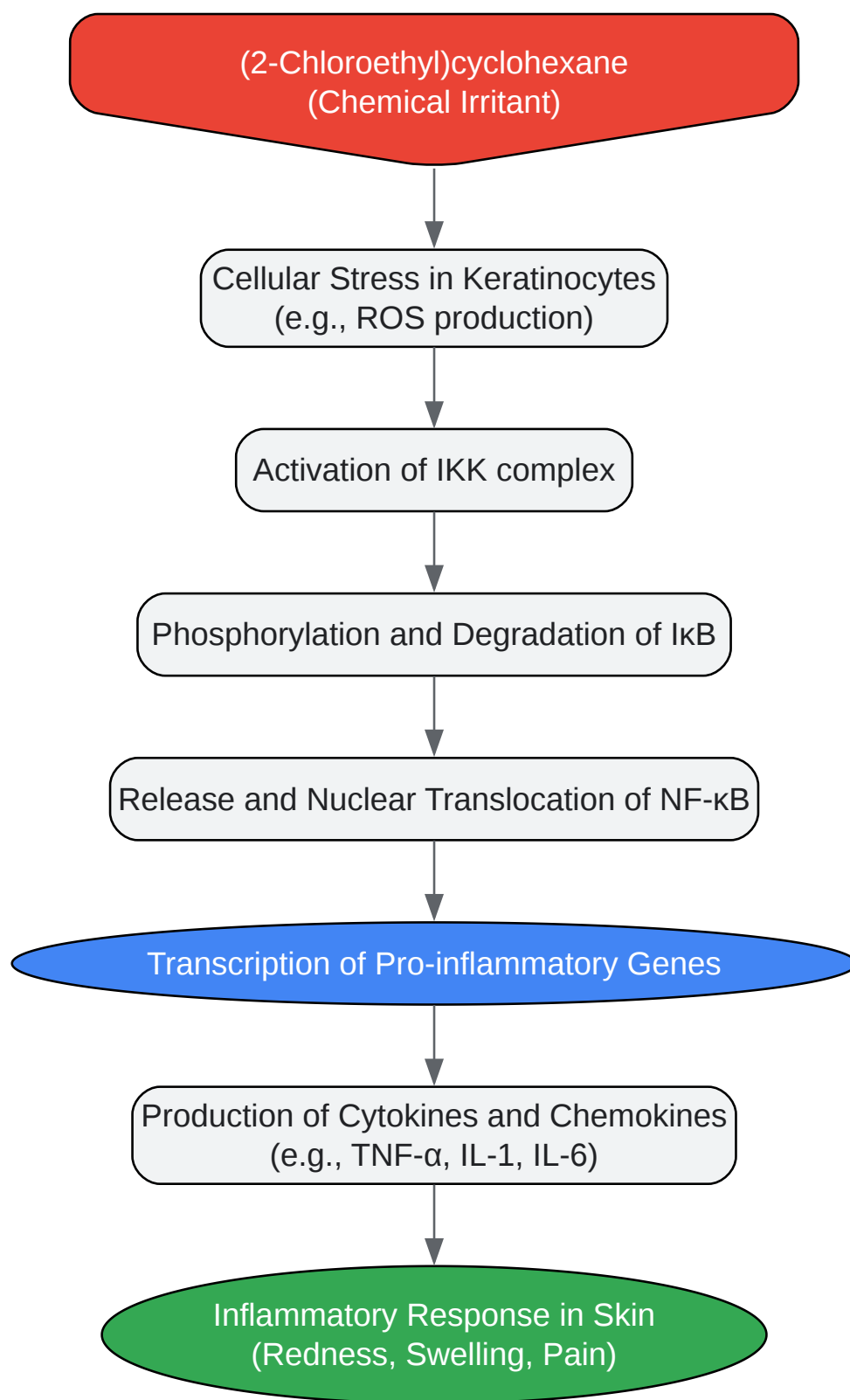


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TRPA1 Signaling Pathway in Chemical Irritation.

## NF- $\kappa$ B Signaling Pathway in Skin Inflammation

The Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathway is a central regulator of the inflammatory response in the skin.[11] Exposure to chemical irritants can activate this pathway in keratinocytes, leading to the production of pro-inflammatory mediators.



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NF-κB Signaling Pathway in Skin Inflammation.

## First Aid Measures

- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention immediately.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention immediately.

## Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Specific Hazards:** Combustible liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.
- **Protective Equipment:** Wear self-contained breathing apparatus and full protective clothing.

## Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to safe areas. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Cleaning Up:** Absorb with an inert material and place in an appropriate waste disposal container.

## Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations.

This guide is intended for informational purposes for qualified professionals and does not supersede any regulatory requirements or institutional safety protocols. Always consult the most current Safety Data Sheet (SDS) for **(2-Chloroethyl)cyclohexane** before use.

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